

Essential Safety and Logistics for Handling cis-Pinane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Pinane*

Cat. No.: B1246623

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **cis-Pinane**, including operational protocols and disposal plans, to build a foundation of trust and value beyond the product itself.

Quantitative Data Summary

The following table summarizes key quantitative data for **cis-Pinane**, crucial for safe handling and experimental planning.

Property	Value	Source
GHS Classification	Flammable liquids, Category 3; Aspiration hazard, Category 1; Acute toxicity, oral, Category 4; Skin corrosion/irritation, Category 2; Serious eye damage/eye irritation, Category 2A; Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3	[1][2]
Signal Word	Danger	[1][3]
Hazard Statements	H226: Flammable liquid and vapour. H302: Harmful if swallowed. H304: May be fatal if swallowed and enters airways. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][2]
Flash Point	~45 °C	[4]
Boiling Point	~170 °C	[4]
ACGIH TLV	50 ppm (205 mg/m ³) TWA	[4]
Solubility	Insoluble in water; Soluble in organic solvents.	[1][4]

Experimental Protocol: Safe Handling of cis-Pinane

This protocol provides a step-by-step guide for the safe handling of **cis-Pinane** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[3\]](#)
- All equipment used for transferring **cis-Pinane** should be properly grounded and bonded to prevent static discharge.[\[1\]](#)[\[3\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking in the handling area.[\[1\]](#)[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[6\]](#) A face shield may be necessary for splash protection.[\[7\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., Nitrile rubber) and fire/flammable resistant, impervious clothing.[\[1\]](#)[\[4\]](#)[\[7\]](#) Ensure gloves are regularly inspected and replaced.
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator with appropriate cartridges.[\[1\]](#)[\[6\]](#)
- Footwear: Wear closed-toe, chemical-resistant shoes.[\[8\]](#)[\[9\]](#)

3. Handling Procedure:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)[\[6\]](#)
- Use non-sparking tools when opening or handling containers.[\[1\]](#)[\[3\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)

4. Storage:

- Store in a cool, dry, dark, and well-ventilated place.[1][3][5]
- Keep containers tightly sealed.[5]
- Store away from incompatible materials, particularly strong oxidizing agents.[1][4]
- Store in a locked-up area.[1][3]

5. Accidental Release Measures:

- Remove all sources of ignition.[5][6]
- Evacuate personnel to a safe area.[6]
- Use personal protective equipment during cleanup.[5][6]
- Absorb the spill with a non-combustible material such as dry earth or sand and transfer it to a suitable, closed container for disposal.[5]
- Prevent the spill from entering drains or waterways.[2][3]

6. First Aid:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[2][3]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.[2][3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2][3]
- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.[1][3]

Disposal Plan

1. Waste Collection:

- Collect surplus and non-recyclable **cis-Pinane** solutions in a designated, labeled, and sealed container.

2. Professional Disposal:

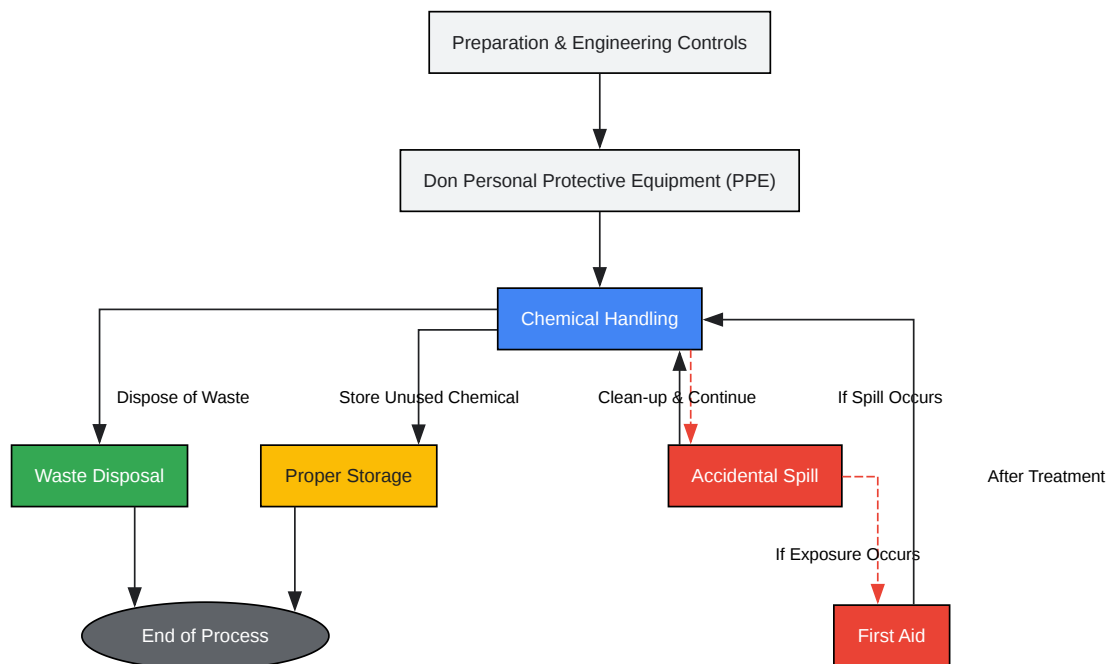
- Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[2\]](#)
- Do not discharge into drains, sewers, or the environment.[\[3\]](#)

3. Contaminated Packaging:

- Contaminated packaging should be disposed of as an unused product in accordance with local regulations.[\[2\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **cis-Pinane**, from preparation to disposal.



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Caption: Workflow for the safe handling of **cis-Pinane**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling cis-Pinane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246623#personal-protective-equipment-for-handling-cis-pinane]

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